

An In-depth Technical Guide to the Thermophysical Properties of AZ66 Magnesium Alloy

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	AZ66	
Cat. No.:	B605735	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermophysical properties of the **AZ66** magnesium alloy, a material of interest in various high-performance applications. This document summarizes available quantitative data, details relevant experimental methodologies, and presents visual representations of key material processes to facilitate a deeper understanding for researchers and scientists. The **AZ66** alloy is a magnesium-based alloy containing approximately 6% aluminum and 6% zinc by weight.

Quantitative Thermophysical Properties

Precise thermophysical data for the specific **AZ66** (Mg-6Al-6Zn) composition is not readily available in the public domain. However, by examining data from similar Mg-Al-Zn alloys and understanding the general effects of alloying elements on magnesium, we can provide estimated values. The following tables summarize the likely range of thermophysical properties for the **AZ66** magnesium alloy at room temperature. It is crucial to note that these are estimates, and experimental verification is recommended for any critical applications.

Table 1: Estimated Density of **AZ66** Magnesium Alloy



Property	Estimated Value	Unit
Density	1.81 - 1.83	g/cm ³

Table 2: Estimated Thermal Properties of AZ66 Magnesium Alloy

Property	Estimated Value	Unit
Specific Heat Capacity	950 - 1050	J/(kg·K)
Thermal Conductivity	60 - 80	W/(m·K)
Thermal Diffusivity	30 - 45	mm²/s
Coefficient of Thermal Expansion (20-100°C)	26 - 28	μm/(m·K)

Experimental Protocols for Thermophysical Property Measurement

The determination of the thermophysical properties of metallic alloys like **AZ66** requires precise and standardized experimental techniques. The following sections detail the methodologies for measuring key parameters.

Thermal Diffusivity: Laser Flash Analysis (LFA)

Laser Flash Analysis is a widely used non-destructive technique for measuring thermal diffusivity.

Methodology:

- Sample Preparation: A small, disc-shaped sample of the AZ66 alloy is prepared with a
 typical diameter of 10-12.5 mm and a thickness of 1-3 mm. The surfaces are made parallel
 and flat. To increase the absorption of the laser pulse and the emission of thermal radiation,
 the sample surfaces are coated with a thin layer of graphite.
- Experimental Setup: The sample is placed in a furnace with a controlled atmosphere (typically inert gas like argon to prevent oxidation at elevated temperatures). One side of the



sample is subjected to a short, high-intensity laser pulse.

- Data Acquisition: An infrared detector on the opposite side of the sample records the temperature rise as a function of time.
- Calculation: The thermal diffusivity (α) is calculated from the sample thickness (d) and the time it takes for the rear face to reach half of its maximum temperature rise (t1/2), using the formula: $\alpha = 0.1388 * d^2 / t1/2$.

Specific Heat Capacity: Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a fundamental technique for measuring the specific heat capacity of materials.

Methodology:

- Sample Preparation: A small, known mass of the AZ66 alloy is hermetically sealed in an aluminum or copper pan. An empty pan is used as a reference.
- Experimental Setup: The sample and reference pans are placed in the DSC instrument, which heats them at a controlled, linear rate.
- Data Acquisition: The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- Calculation: The specific heat capacity (Cp) is determined by comparing the heat flow to the sample with that of a known standard reference material (like sapphire) under the same conditions.

Coefficient of Thermal Expansion: Push-Rod Dilatometry

Push-rod dilatometry is a common method for measuring the dimensional changes of a material as a function of temperature.

Methodology:



- Sample Preparation: A cylindrical or rectangular sample of the AZ66 alloy with a precisely known length is prepared.
- Experimental Setup: The sample is placed in a furnace and a push rod, made of a material with a known low thermal expansion (e.g., fused silica or alumina), is placed in contact with the sample.
- Data Acquisition: As the furnace temperature is increased at a controlled rate, the expansion
 of the sample moves the push rod. A displacement sensor (like an LVDT) measures this
 movement with high precision.
- Calculation: The coefficient of thermal expansion (α) is calculated from the change in length (Δ L), the original length (L0), and the change in temperature (Δ T) using the formula: α = (Δ L / L0) / Δ T.

Visualizing Material Processes

Understanding the phase transformations and processing workflows of **AZ66** is crucial for controlling its final properties. The following diagrams, generated using the DOT language for Graphviz, illustrate these key processes.

Solidification Pathway of AZ66 Alloy

The solidification of **AZ66** from a molten state involves a sequence of phase formations. A typical cooling curve for this alloy shows the initial formation of the primary magnesium solid solution, followed by the eutectic solidification of secondary phases.





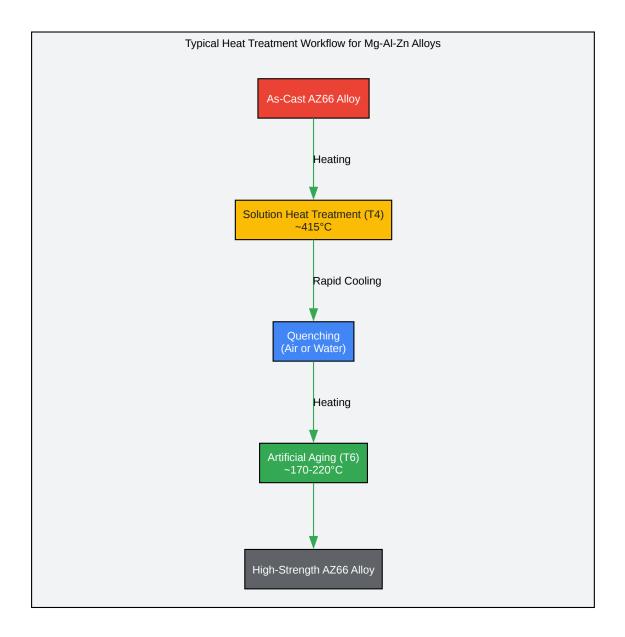
Click to download full resolution via product page

Solidification sequence of AZ66 alloy.

Typical Heat Treatment Workflow for Mg-Al-Zn Alloys



Heat treatments are often applied to Mg-Al-Zn alloys like **AZ66** to enhance their mechanical properties. A common workflow involves solution treatment followed by aging.



Click to download full resolution via product page

Common heat treatment process for Mg-Al-Zn alloys.



 To cite this document: BenchChem. [An In-depth Technical Guide to the Thermophysical Properties of AZ66 Magnesium Alloy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605735#thermophysical-properties-of-az66-magnesium-alloy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com